

# An In-depth Technical Guide to Cadmium Chloride Hemi(pentahydrate)

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## Compound of Interest

Compound Name: *Cadmium chloride  
hemi(pentahydrate)*

Cat. No.: *B1256902*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Cadmium Chloride, with a specific focus on its hydrated forms, particularly the hemi(pentahydrate). It covers its chemical identity, physicochemical properties, biological effects, and established experimental protocols, tailored for a scientific audience.

## Compound Identification and CAS Number Analysis

Cadmium chloride is a white crystalline compound known to exist in several hydration states. While the user specified CAS number 7790-78-5 in conjunction with "hemi(pentahydrate)," it is crucial to clarify that this CAS number is most frequently assigned to the cadmium chloride hydrate in general or, more specifically, the hemi(pentahydrate) form ( $\text{CdCl}_2 \cdot 2.5\text{H}_2\text{O}$ ) by chemical suppliers.<sup>[1][2][3][4]</sup> However, other hydrates are also known, such as the monohydrate ( $\text{CdCl}_2 \cdot \text{H}_2\text{O}$ ) and the anhydrous form ( $\text{CdCl}_2$ ).<sup>[5]</sup> This guide will focus on the properties and effects of cadmium chloride as reported in scientific literature, which often utilizes various hydrated forms interchangeably for solution-based studies.

Chemical Formula:  $\text{CdCl}_2 \cdot 2.5\text{H}_2\text{O}$ <sup>[1]</sup> Molecular Weight: 228.36 g/mol <sup>[1][6]</sup>

## Physicochemical Properties

The properties of cadmium chloride can vary slightly based on its hydration state. The data below pertains to the commonly cited hydrated forms.

| Property            | Value   | Source(s)   |
|---------------------|---|-------------|
| Appearance          | White crystalline powder, chunks, or crystals.  | [1][7]      |
| Density             | 3.327 g/cm <sup>3</sup>   | [7][8]      |
| Melting Point       | 34 °C   | [7][8]      |
| Boiling Point       | 960 °C  | [7]         |
| Solubility in Water | Highly soluble; 1680 g/L (20 °C).   | [7]         |
| Vapor Pressure      | 10 mmHg at 656 °C   | [1][7]      |
| Stability           | Stable under recommended storage conditions. It is hygroscopic and air-sensitive.                 | [7][9]      |
| Incompatibilities   | Strong oxidizing agents, aluminum, potassium, bromine trifluoride, zinc, selenium, and tellurium. | [9][10][11] |

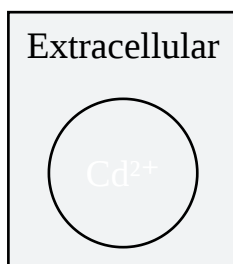
## Toxicology and Biological Effects

Cadmium is a well-documented environmental toxicant and human carcinogen that exerts its effects through complex molecular mechanisms.[10][12] Chronic exposure can lead to kidney damage, bone disease, and an increased risk of cancer.[10][11][13][14]

**Mechanism of Action:** The primary mechanism of cadmium chloride toxicity is the induction of oxidative stress.[13][15][16] Cadmium disrupts cellular redox homeostasis by depleting antioxidants, such as glutathione, and inhibiting antioxidant enzymes like superoxide dismutase.[15][17] This leads to an accumulation of reactive oxygen species (ROS), causing damage to lipids, proteins, and DNA.[13][15][16]

**Key Signaling Pathways:** Cadmium exposure activates multiple intracellular signaling pathways that regulate cell fate, leading to apoptosis, necrosis, or carcinogenesis depending on the cell type and dosage.[12][18]

- **Mitogen-Activated Protein Kinase (MAPK) Pathways:** Cadmium is known to activate all three major MAPK pathways: ERK1/2, JNK, and p38.[12][19][20] These pathways are involved in transmitting extracellular signals to the nucleus to control gene expression related to stress response, proliferation, and apoptosis.[19][21]
- **PI3K/Akt Pathway:** This pathway is crucial for cell survival. Cadmium can activate Akt, which in turn can influence the stability of oncogenes like c-Myc, contributing to its carcinogenic potential.[12]
- **Apoptosis Pathways:** Cadmium induces apoptosis through both caspase-dependent and -independent mechanisms.[18] It disrupts the mitochondrial membrane potential, leading to the release of cytochrome c, which activates caspase-3.[17][18] It can also trigger the release of Apoptosis Inducing Factor (AIF) for a caspase-independent cell death pathway.[18]



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Caption: Cadmium induces apoptosis via ROS and MAPK signaling.

## Experimental Protocols & Workflows

Cadmium chloride is frequently used in in vitro studies to investigate heavy metal toxicity. Below is a representative protocol for assessing cytotoxicity.

This protocol is synthesized from methodologies described for assessing cytotoxicity in cell lines like HepG2 and LLC-PK1.[13][22][23][24]

Objective: To determine the concentration-dependent cytotoxicity of cadmium chloride on a selected cell line.

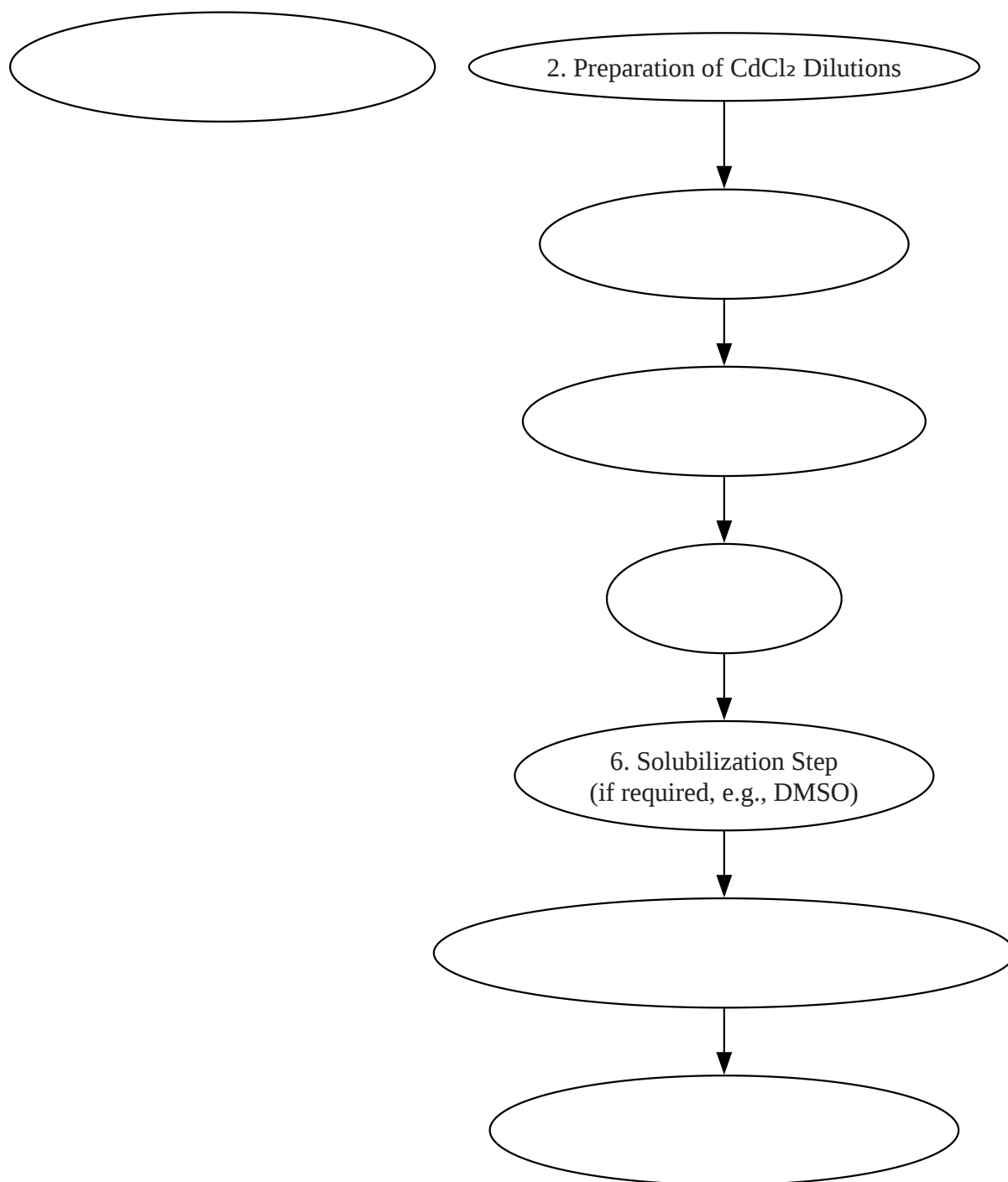
Materials:

- **Cadmium chloride hemi(pentahydrate)** (CAS 7790-78-5)
- Human cell line (e.g., HepG2, HEK293)
- Complete culture medium (e.g., DMEM with 10% FBS)[25]
- Phosphate Buffered Saline (PBS)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) reagent (5 mg/mL in PBS)
- DMSO (Dimethyl sulfoxide)
- 96-well tissue culture plates
- CO<sub>2</sub> incubator (37°C, 5% CO<sub>2</sub>)
- Microplate reader

Methodology:

- Cell Seeding:
  - Culture cells to ~80% confluency.
  - Trypsinize, count, and seed the cells into a 96-well plate at a density of  $5 \times 10^3$  to  $1 \times 10^4$  cells/well in 100  $\mu$ L of complete medium.
  - Incubate for 24 hours to allow for cell attachment.[24]
- Treatment Preparation:

- Prepare a stock solution of Cadmium Chloride in sterile, distilled water.[\[23\]](#)
- Perform serial dilutions in complete culture medium to achieve the desired final concentrations (e.g., a range from 1  $\mu$ M to 100  $\mu$ M).[\[17\]](#)[\[23\]](#)
- Cell Treatment:
  - Remove the old medium from the wells.
  - Add 100  $\mu$ L of the prepared cadmium chloride dilutions to the respective wells. Include a "vehicle control" group treated with medium only.
  - Incubate the plate for a specified duration (e.g., 24 or 48 hours).[\[13\]](#)[\[26\]](#)
- MTT Assay:
  - After incubation, add 10  $\mu$ L of MTT stock solution to each well.
  - Incubate for an additional 3-4 hours, allowing viable cells to convert MTT into formazan crystals.
  - Carefully remove the medium from each well.
  - Add 100  $\mu$ L of DMSO to each well to dissolve the formazan crystals.
  - Gently shake the plate for 5-10 minutes to ensure complete dissolution.
- Data Acquisition:
  - Measure the absorbance at 570 nm using a microplate reader.
  - Calculate cell viability as a percentage relative to the vehicle control group.



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Caption: Standard workflow for assessing cadmium chloride cytotoxicity.

## Applications in Research and Development

Beyond toxicology, cadmium chloride serves several roles in scientific and industrial applications:

- **Pigment Production:** It is a precursor for preparing cadmium sulfide (CdS), known as "Cadmium Yellow," a stable inorganic pigment.[\[5\]](#)[\[27\]](#)
- **Electroplating:** Used to deposit cadmium coatings on other metals for corrosion resistance.[\[27\]](#)[\[28\]](#)
- **Biological Research:** Employed as a tool to study the cellular responses to heavy metal stress, oxidative damage, and the mechanisms of apoptosis.[\[15\]](#)[\[28\]](#)
- **Analytical Chemistry:** Serves as a reagent in various analytical procedures.[\[28\]](#)

## Safety and Handling

Cadmium chloride is classified as highly toxic, a suspected human carcinogen, and may cause genetic defects and impair fertility.[\[9\]](#)[\[14\]](#)[\[29\]](#)[\[30\]](#)

- **Personal Protective Equipment (PPE):** Always handle in a chemical fume hood. Wear appropriate protective clothing, impervious gloves, and safety goggles.[\[31\]](#)[\[32\]](#)[\[33\]](#)  
Respiratory protection is required to prevent inhalation of dust.[\[32\]](#)[\[34\]](#)
- **Handling:** Avoid dust generation. Do not ingest or inhale.[\[31\]](#) Wash hands thoroughly after handling.[\[9\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.[\[31\]](#)[\[32\]](#)
- **Disposal:** Dispose of as hazardous waste in accordance with local, state, and federal regulations.[\[9\]](#)[\[31\]](#) Do not allow it to enter drains or the environment.[\[30\]](#)[\[32\]](#)

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